

TCO-PEG12-Acid: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TCO-PEG12-acid

Cat. No.: B15575045

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This technical guide provides an in-depth overview of **TCO-PEG12-acid**, a heterobifunctional linker widely utilized in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). This document outlines the key chemical properties, safety and handling procedures, and representative experimental protocols for this reagent.

Chemical and Physical Properties

TCO-PEG12-acid is a versatile molecule featuring a trans-cyclooctene (TCO) group for bioorthogonal click chemistry and a terminal carboxylic acid for conjugation to amine-containing molecules. The polyethylene glycol (PEG) spacer enhances aqueous solubility and reduces steric hindrance.

Property	Value	Source(s)
Chemical Formula	C36H67NO16	[1][2]
Molecular Weight	769.9 g/mol	[1][2]
Purity	≥95% to >98% (supplier dependent)	[1][2]
CAS Number	2353410-03-2	
Solubility	Water, DMSO, DCM, DMF	[1]
Appearance	Colorless oil or solid	[3]

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for **TCO-PEG12-acid** is not publicly available, the following handling and safety guidelines are based on supplier recommendations and general laboratory practices for similar chemical reagents.

Parameter	Recommendation	Source(s)
Storage Temperature	-20°C	[1][4][5][6][7][8][9]
Storage Conditions	Store in a sealed, light- and moisture-protected container.	[4]
Handling	Use anhydrous solvents such as DMF or DMSO. Avoid prolonged exposure to moisture.	[4]
Shipping	Typically shipped at ambient temperature, though some suppliers may use dry ice to ensure stability.	[1][2][6]
Stability	The TCO group can isomerize to the less reactive cis-cyclooctene (CCO) over time. Not recommended for long-term storage.	[1][7][8][9]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

First Aid Measures (General Recommendations):

- If Inhaled: Move to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

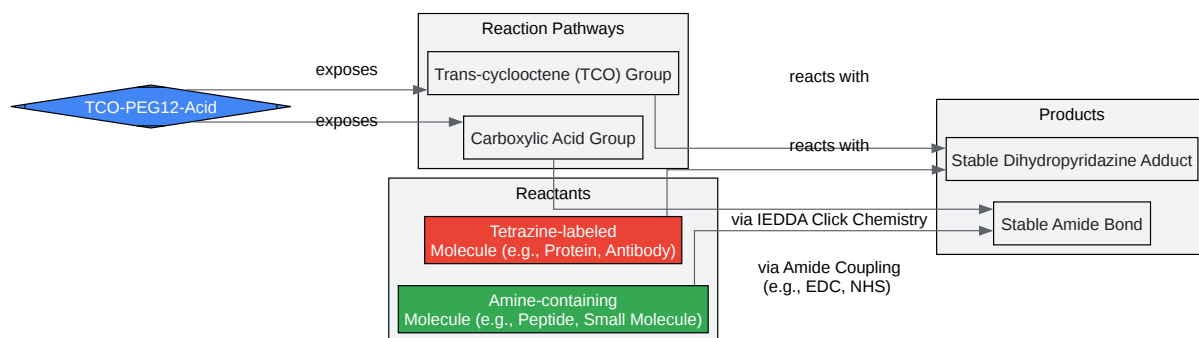
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

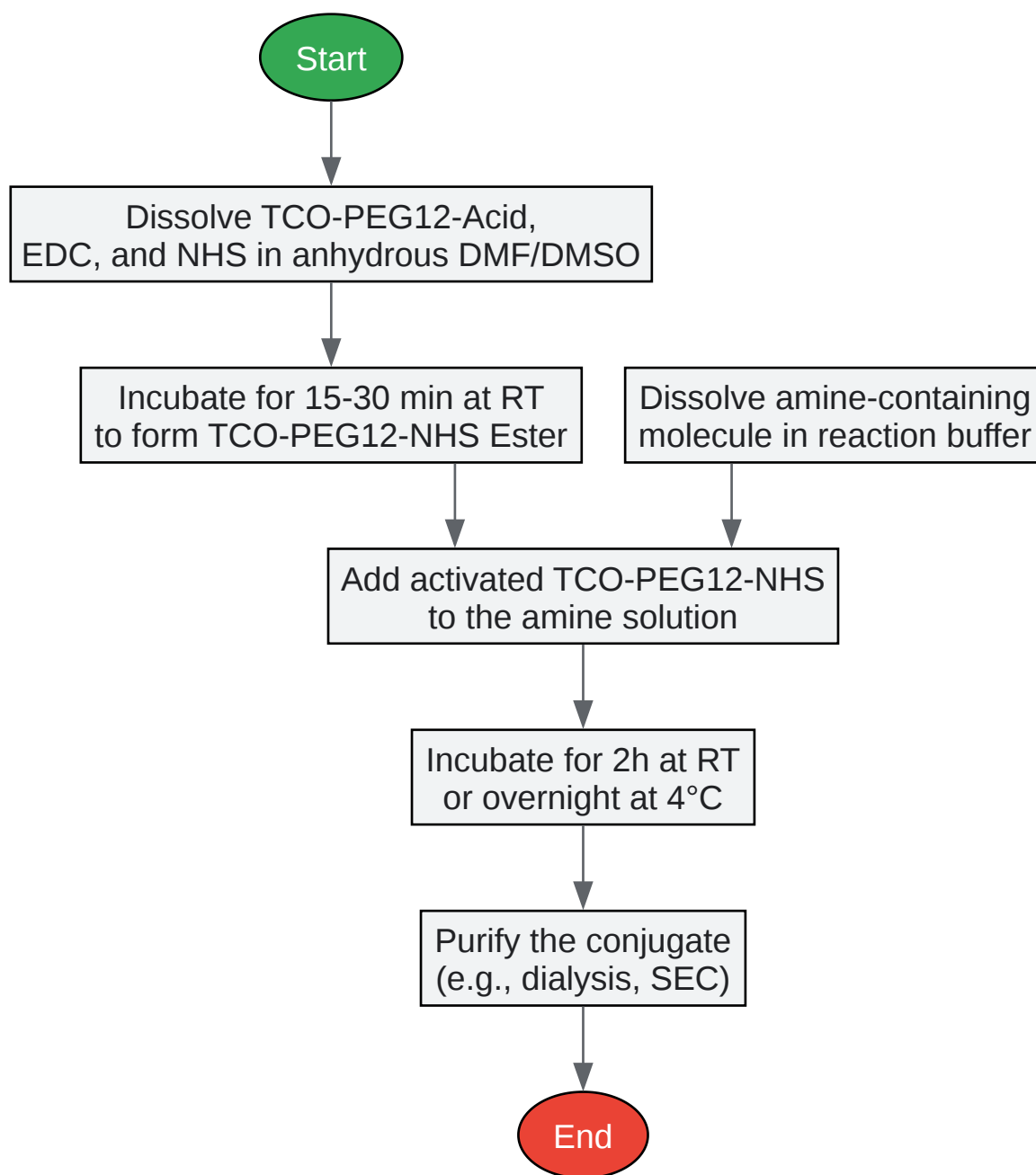
Chemical Reactivity and Experimental Protocols

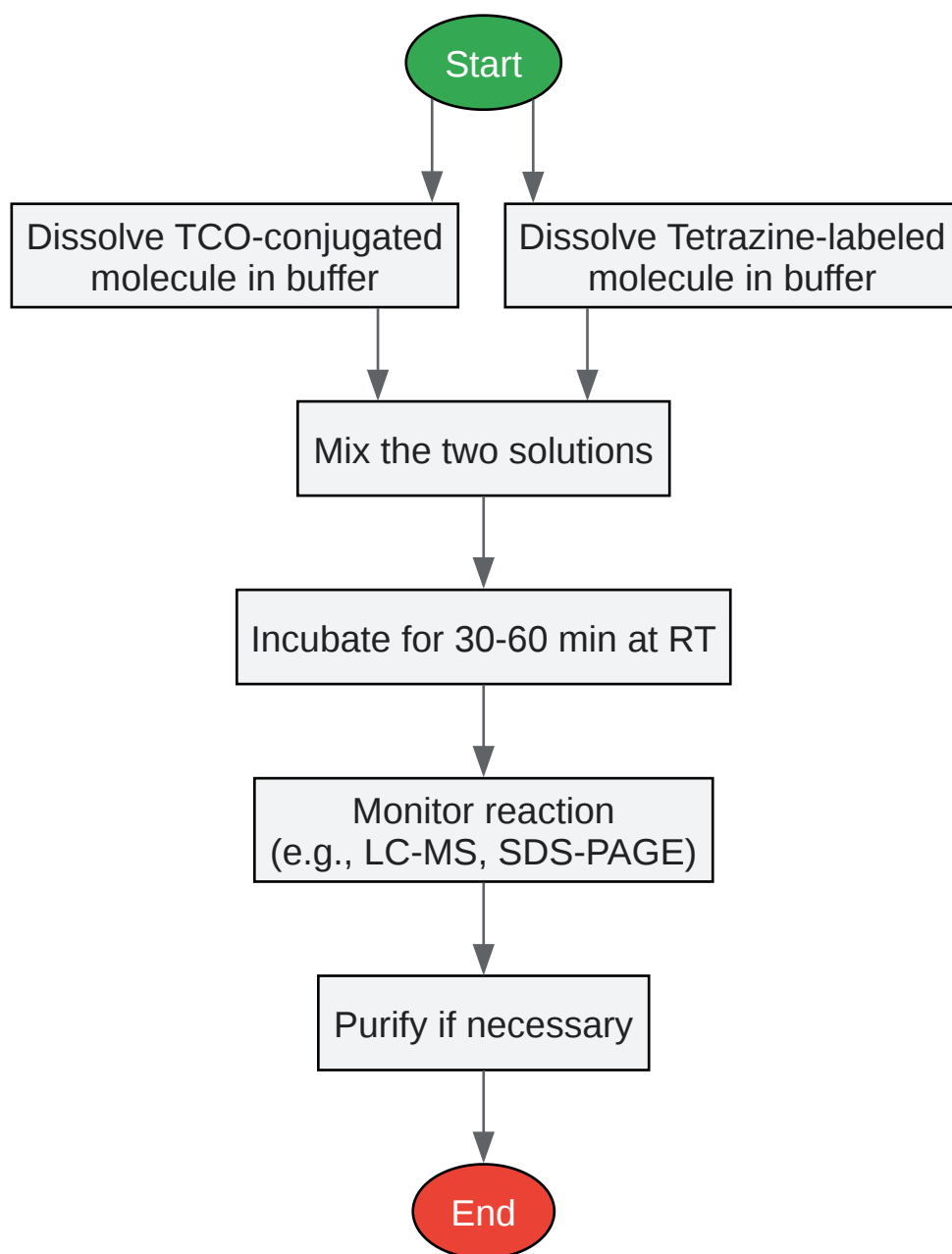
TCO-PEG12-acid possesses two primary reactive handles, enabling sequential or one-pot conjugation strategies.

Reactivity Overview

The reactivity of **TCO-PEG12-acid** is defined by its two terminal functional groups: the TCO moiety and the carboxylic acid.







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- To cite this document: BenchChem. [TCO-PEG12-Acid: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575045/docs#tco-peg12-acid-a-technical-guide-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b15575045/docs#tco-peg12-acid-a-technical-guide-for-researchers-and-drug-development-professionals)

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